

# Application Notes and Protocols for L-779976

## Stock Solution Preparation in DMSO

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### Compound of Interest

Compound Name: L-779976

Cat. No.: B1674102

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## Introduction

**L-779976** is a potent and selective non-peptide agonist of the somatostatin receptor subtype 2 (sst2). Due to its selectivity, **L-779976** is a valuable tool for investigating the physiological and pathophysiological roles of the sst2 receptor, which is implicated in various cellular processes, including hormone secretion, cell proliferation, and neurotransmission. These application notes provide a detailed protocol for the preparation of **L-779976** stock solutions using dimethyl sulfoxide (DMSO) as a solvent, ensuring solution integrity and suitability for various in vitro and in vivo experimental paradigms.

## L-779976 and DMSO Properties

A summary of the key chemical and physical properties of **L-779976** and DMSO is provided in the tables below for easy reference.

Table 1: Properties of **L-779976**

Property	Value
Chemical Name	N-((2R,3S)-1-((((1R,3S)-3-(aminomethyl)cyclohexyl)methyl)amino)-3-(1H-indol-3-yl)-1-oxobutan-2-yl)-4-(2-oxo-2,3-dihydro-1H-benzo[d]imidazol-1-yl)piperidine-1-carboxamide
Molecular Formula	C <sub>33</sub> H <sub>43</sub> N <sub>7</sub> O <sub>3</sub>
Molecular Weight	585.75 g/mol
Appearance	Typically a powder
Mechanism of Action	Selective agonist for the somatostatin receptor subtype 2 (sst2)

Table 2: Properties of Dimethyl Sulfoxide (DMSO)

Property	Value
Molecular Formula	(CH <sub>3</sub> ) <sub>2</sub> SO
Molecular Weight	78.13 g/mol
Appearance	Colorless liquid
Solvent Type	Polar aprotic
Melting Point	18.5 °C (65.3 °F)
Boiling Point	189 °C (372 °F)
Key Features	Dissolves a wide range of polar and nonpolar compounds; miscible with water and many organic solvents. <a href="#">[1]</a>

## Experimental Protocol: Preparation of L-779976 Stock Solution

This protocol outlines the steps for preparing a concentrated stock solution of **L-779976** in DMSO.

Materials:

- **L-779976** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-weighing Preparations:
  - Ensure the analytical balance is calibrated and level.
  - Allow the **L-779976** powder to equilibrate to room temperature before opening the container to prevent condensation.
  - Work in a clean, dry environment, preferably in a chemical fume hood.
- Weighing **L-779976**:
  - Tare a sterile, pre-labeled microcentrifuge tube or vial on the analytical balance.
  - Carefully weigh the desired amount of **L-779976** powder directly into the tube. For example, to prepare a 10 mM stock solution, you would weigh out 5.8575 mg of **L-779976** to be dissolved in 1 mL of DMSO.
- Calculating the Required Volume of DMSO:

- Use the following formula to calculate the volume of DMSO required to achieve the desired stock concentration:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mol/L)})$$

Example for a 10 mM stock solution from 1 mg of **L-779976**:

- Mass = 0.001 g
  - Molecular Weight = 585.75 g/mol
  - Desired Concentration = 0.010 mol/L
  - Volume (L) =  $0.001 \text{ g} / (585.75 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.0001707 \text{ L} = 170.7 \text{ }\mu\text{L}$
- Dissolving **L-779976** in DMSO:
    - Add the calculated volume of anhydrous DMSO to the tube containing the **L-779976** powder.
    - Cap the tube securely.
    - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary, but avoid excessive heat. Visually inspect the solution against a light source to ensure there are no visible particulates.
  - Storage of Stock Solution:
    - Aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque tubes to minimize freeze-thaw cycles and exposure to light.
    - Store the aliquots at -20°C for short-term storage (weeks to months) or at -80°C for long-term storage (months to years). Studies have shown that many compounds in DMSO are stable for extended periods when stored properly.[\[2\]](#)[\[3\]](#)

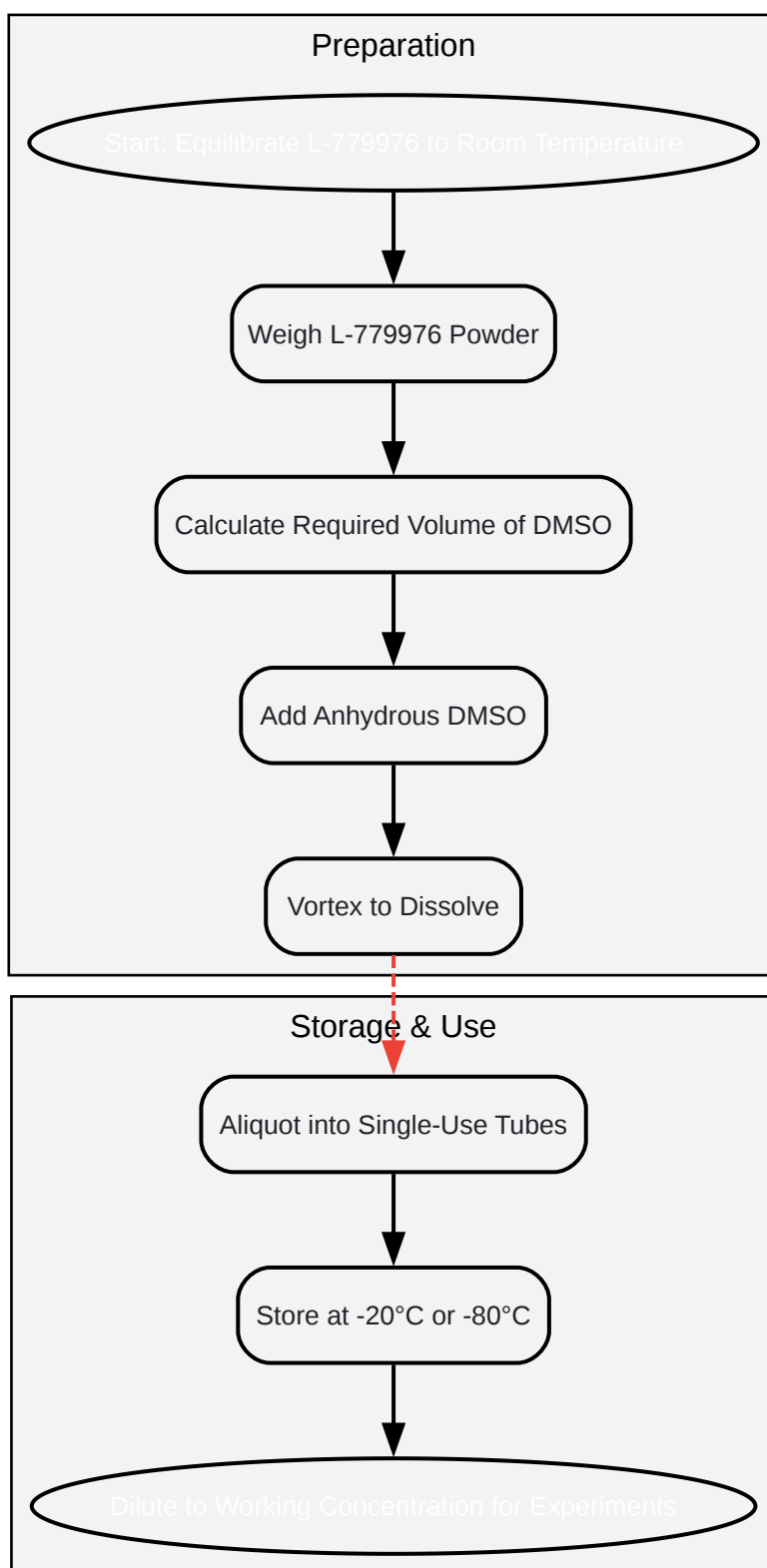
Table 3: Example Dilutions for a 10 mM **L-779976** Stock Solution

Desired Final Concentration	Volume of 10 mM Stock	Final Volume
1 $\mu$ M	1 $\mu$ L	10 mL
10 $\mu$ M	10 $\mu$ L	10 mL
100 $\mu$ M	100 $\mu$ L	10 mL
1 mM	1 mL	10 mL

Note on Determining Solubility: If the exact solubility of a particular batch of **L-779976** in DMSO is unknown, it is recommended to perform a solubility test. Start by adding a small, known volume of DMSO to a known mass of the compound and incrementally add more solvent while vortexing until the compound is fully dissolved. This will help determine the maximum practical stock concentration.

## Visualizations

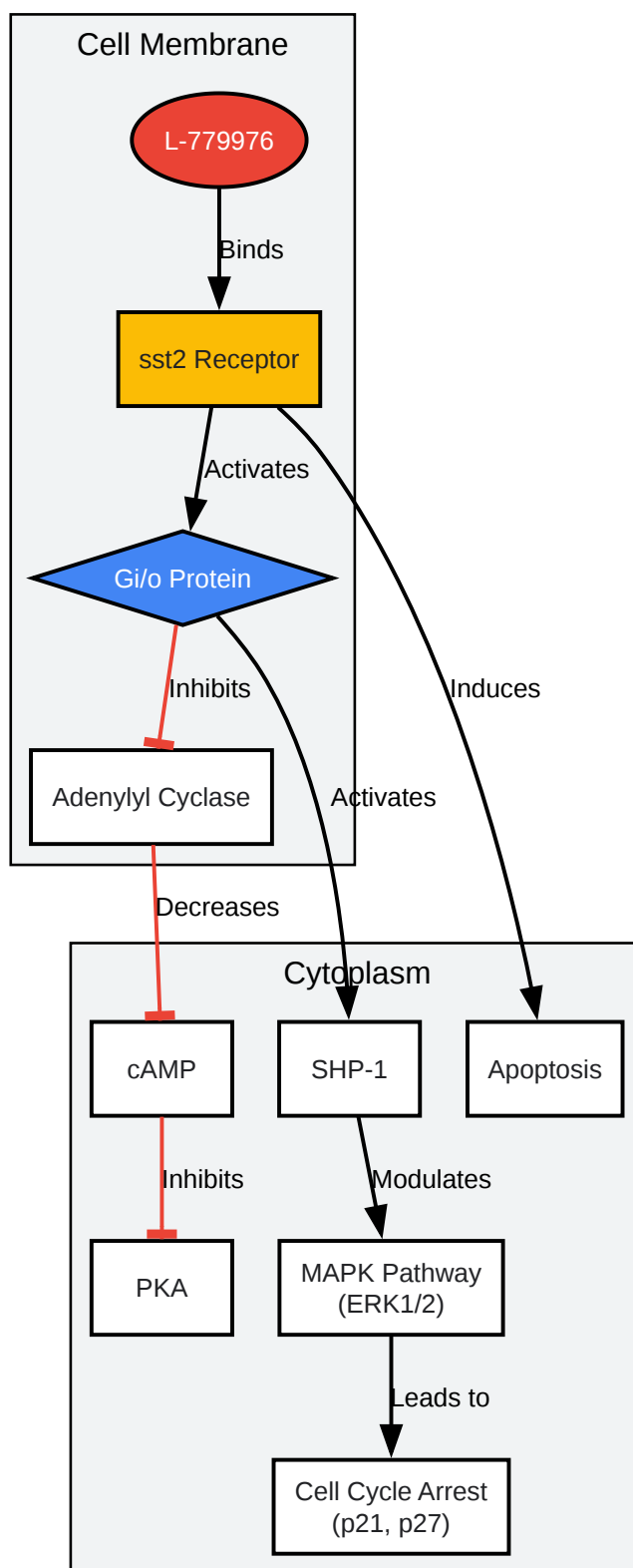
## Experimental Workflow



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Caption: Workflow for preparing **L-779976** stock solution in DMSO.

## L-779976 Mechanism of Action: sst2 Signaling Pathway



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Caption: Simplified sst2 signaling pathway activated by **L-779976**.

## Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **L-779976** and DMSO.
- DMSO is an excellent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Work in a well-ventilated area, preferably a chemical fume hood, especially when handling the powder form of **L-779976**.
- Consult the Safety Data Sheet (SDS) for **L-779976** and DMSO for complete safety and handling information.

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## References

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- 2. geneglobe.qiagen.com [geneglobe.qiagen.com]
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